

Application Notes and Protocols: Single Cell Pathway Analysis (SCPA) of T Cell Activation

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Compound of Interest

Compound Name: *Scpa*

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Introduction

T cell activation is a cornerstone of the adaptive immune response, and understanding its intricate molecular choreography is paramount for the development of novel therapeutics for a wide range of diseases, including cancer, autoimmunity, and infectious diseases. Single-cell RNA sequencing (scRNA-seq) has emerged as a powerful tool to dissect the heterogeneity of T cell responses. Single Cell Pathway Analysis (**SCPA**) is an R package specifically designed for pathway analysis of scRNA-seq data.^[1] Unlike traditional methods that rely on gene enrichment, **SCPA** assesses changes in the multivariate distribution of genes within a pathway, providing a more sensitive and comprehensive view of pathway perturbations.^[1]

These application notes provide a detailed tutorial for utilizing **SCPA** to analyze T cell activation data, from experimental design and execution to data analysis and interpretation.

Data Presentation

SCPA of scRNA-seq data from activated T cells reveals significant alterations in various signaling and metabolic pathways. The primary metric for interpreting **SCPA** results is the q-

value, which represents the magnitude of the change in a pathway's multivariate distribution. A higher q-value indicates a more significant perturbation. For two-sample comparisons, a fold change (FC) enrichment score is also calculated. The following table summarizes representative results from an **SCPA** analysis comparing resting (0 hours) and activated (24 hours) human CD4+ T cells, based on findings from published studies.

Pathway Name	q-value (0 vs 24h)	Fold Change (0 vs 24h)	Biological Significance in T Cell Activation
Hallmark IL2-STAT5 Signaling	High	High	Essential for T cell proliferation, differentiation, and survival.
Hallmark MTORC1 Signaling	High	High	Integrates metabolic and environmental cues to regulate T cell growth and proliferation.
Hallmark Glycolysis	High	High	Represents the metabolic shift towards glycolysis to meet the energetic demands of activated T cells.
Hallmark Oxidative Phosphorylation	High	High	Critical for providing ATP for T cell effector functions.
Hallmark Myc Targets V1	High	High	Myc is a key transcription factor that drives the metabolic reprogramming and cell cycle entry of activated T cells.
Hallmark Interferon Gamma Response	High	High	Signature pathway for the differentiation of Th1 effector T cells, crucial for cell-mediated immunity.

Hallmark Allograft Rejection	High	High	Reflects the activation of pathways involved in recognizing and responding to foreign antigens.
Arachidonic Acid Metabolism	High	Low	A key finding from SCPA, this pathway shows significant distributional changes independent of overall gene enrichment and is crucial for effective T cell activation and cytokine production. ^[1]

Experimental Protocols

The following is a detailed protocol for the activation of human T cells for subsequent single-cell RNA sequencing and **SCPA** analysis. This protocol is synthesized from established methods.

Protocol: In Vitro Activation of Human CD4+ T Cells for scRNA-seq

1. Isolation of Peripheral Blood Mononuclear Cells (PBMCs)

- Obtain whole blood from healthy donors in heparinized tubes.
- Dilute the blood 1:1 with phosphate-buffered saline (PBS).
- Carefully layer the diluted blood over Ficoll-Paque PLUS in a centrifuge tube.
- Centrifuge at 400 x g for 30-40 minutes at room temperature with the brake off.
- Carefully aspirate the upper layer, leaving the mononuclear cell layer at the interface.
- Collect the mononuclear cell layer and transfer to a new tube.

- Wash the cells with PBS and centrifuge at 300 x g for 10 minutes. Repeat the wash step.

2. Enrichment of CD4⁺ T Cells

- Resuspend the PBMC pellet in MACS buffer (PBS with 0.5% BSA and 2 mM EDTA).
- Use a commercial CD4⁺ T cell isolation kit (e.g., Miltenyi Biotec) according to the manufacturer's instructions. This typically involves negative selection to deplete non-CD4⁺ T cells.
- After magnetic separation, collect the enriched CD4⁺ T cells. Assess purity using flow cytometry.

3. T Cell Activation

- Resuspend the purified CD4⁺ T cells in complete RPMI-1640 medium supplemented with 10% fetal bovine serum, 2 mM L-glutamine, 100 U/mL penicillin, and 100 µg/mL streptomycin.
- Plate the cells at a density of 1×10^6 cells/mL in a 24-well plate.
- For the activated condition, add anti-CD3/CD28 magnetic beads (e.g., Dynabeads™ Human T-Activator CD3/CD28) at a bead-to-cell ratio of 1:1.
- For the resting (control) condition, culture the cells without the activation beads.
- Incubate the cells at 37°C in a 5% CO₂ incubator for the desired time points (e.g., 0, 12, and 24 hours).

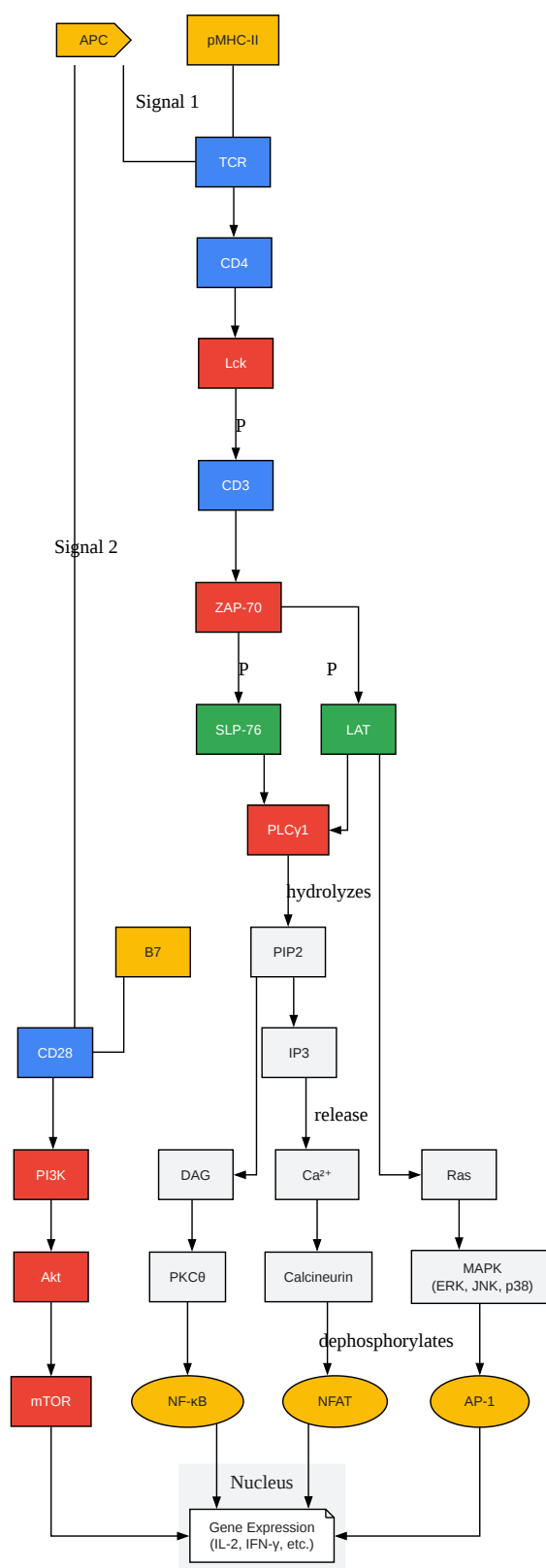
4. Single-Cell RNA Sequencing

- At each time point, harvest the cells and remove the magnetic beads according to the manufacturer's protocol.
- Wash the cells with PBS containing 0.04% BSA.
- Determine cell viability and concentration using a hemocytometer or an automated cell counter.

- Proceed with a commercial single-cell RNA sequencing platform (e.g., 10x Genomics Chromium) according to the manufacturer's instructions, targeting a specific number of cells for capture.
- This will involve single-cell partitioning, lysis, reverse transcription with barcoded primers, cDNA amplification, and library construction.
- Sequence the prepared libraries on a compatible sequencing instrument.

Mandatory Visualization

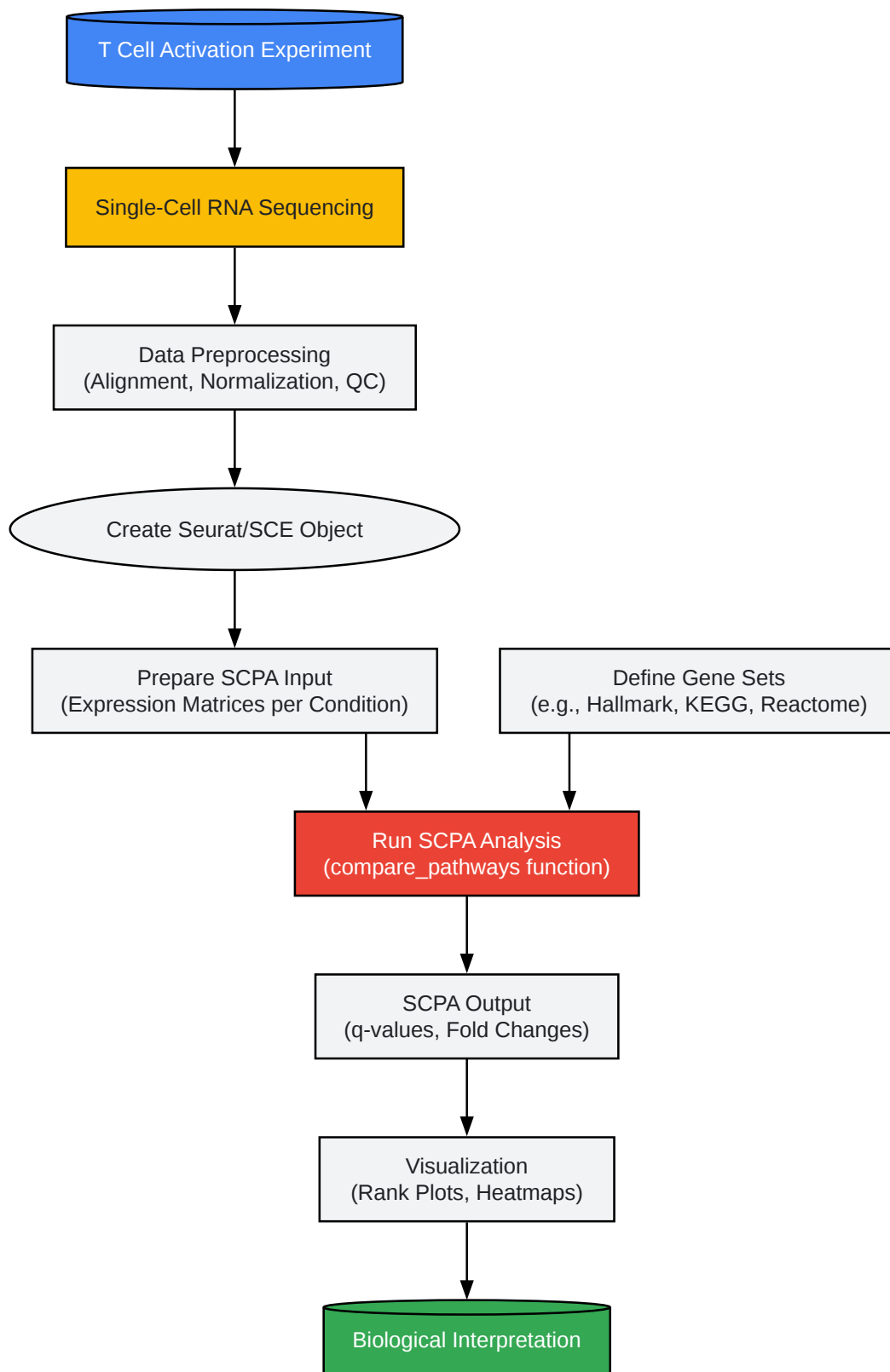
Signaling Pathway Diagram



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Caption: T Cell Activation Signaling Pathway.

Experimental and Logical Workflows



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Caption: **SCPA** Workflow for T Cell Activation Data.

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References

- 1. Systematic Single Cell Pathway Analysis (SCPA) to characterize early T cell activation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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